

Handling precautions for 2-Bromo-4-(trifluoromethyl)benzenesulfonyl chloride

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Compound of Interest

Compound Name: 2-Bromo-4-(trifluoromethyl)benzenesulfonyl chloride

Cat. No.: B1272969

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An In-depth Technical Guide to the Safe Handling of 2-Bromo-4-(trifluoromethyl)benzenesulfonyl chloride

Introduction

2-Bromo-4-(trifluoromethyl)benzenesulfonyl chloride (CAS No. 54403-98-4) is a highly reactive organosulfur compound that serves as a critical intermediate in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical agents. Its utility stems from the sulfonyl chloride moiety, which is a potent electrophile, and the combined electronic effects of the bromo and trifluoromethyl substituents. However, the same reactivity that makes it a valuable synthetic tool also necessitates stringent handling precautions. This guide provides a comprehensive overview for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of this compound, grounded in its chemical properties and reactivity profile.

Section 1: Chemical and Physical Properties

A thorough understanding of the physical properties of a chemical is the foundation of its safe handling. The key identifiers and physical data for **2-Bromo-4-(trifluoromethyl)benzenesulfonyl chloride** are summarized below.

Property	Value	Source
CAS Number	54403-98-4	[1][2]
Molecular Formula	C ₇ H ₃ BrClF ₃ O ₂ S	[1][2]
Molecular Weight	323.51 g/mol	[1][2]
Appearance	Off-white to faint beige fused solid or crystalline powder	[2][3]
Boiling Point	235-236 °C	[1][2]
Density	1.865 g/mL at 25 °C	[1][2]
Flash Point	35 °C (95 °F) - closed cup	[1][2]
Refractive Index	n ₂₀ /D 1.5270	[1][2]
Sensitivity	Moisture Sensitive	[2][4][5]

Section 2: Hazard Identification and Classification

This compound is classified as hazardous and requires careful handling. The primary dangers are its flammability and severe corrosivity upon contact with moisture.

- GHS Classification: According to safety data, this chemical is classified as a Flammable Liquid, Category 3 (H226) and Skin Corrosion, Category 1B (H314), which means it causes severe skin burns and eye damage.[1][2]
- Signal Word: Danger[1][2][6]
- Hazard Statements:
 - H226: Flammable liquid and vapour.[1][2]
 - H314: Causes severe skin burns and eye damage.[1][2][6]
- Primary Hazards:

- Corrosivity: The compound is highly corrosive. Direct contact can cause severe burns to the skin, eyes, and respiratory tract.[1][2][6][7]
- Water Reactivity: As a sulfonyl chloride, it reacts violently with water and moisture. This reaction is exothermic and liberates corrosive hydrogen chloride (HCl) gas and sulfuric acid, which can cause significant tissue damage and pressure buildup in closed containers.[8][9][10]
- Flammability: The material is a flammable liquid with a relatively low flash point, meaning it can ignite at ambient temperatures.[1][2] Vapors can form explosive mixtures with air.

Section 3: Reactivity Profile and Incompatibilities

The reactivity of **2-Bromo-4-(trifluoromethyl)benzenesulfonyl chloride** is dominated by the electrophilic sulfur atom of the sulfonyl chloride group. The electron-withdrawing nature of the trifluoromethyl group further enhances this reactivity.[11]

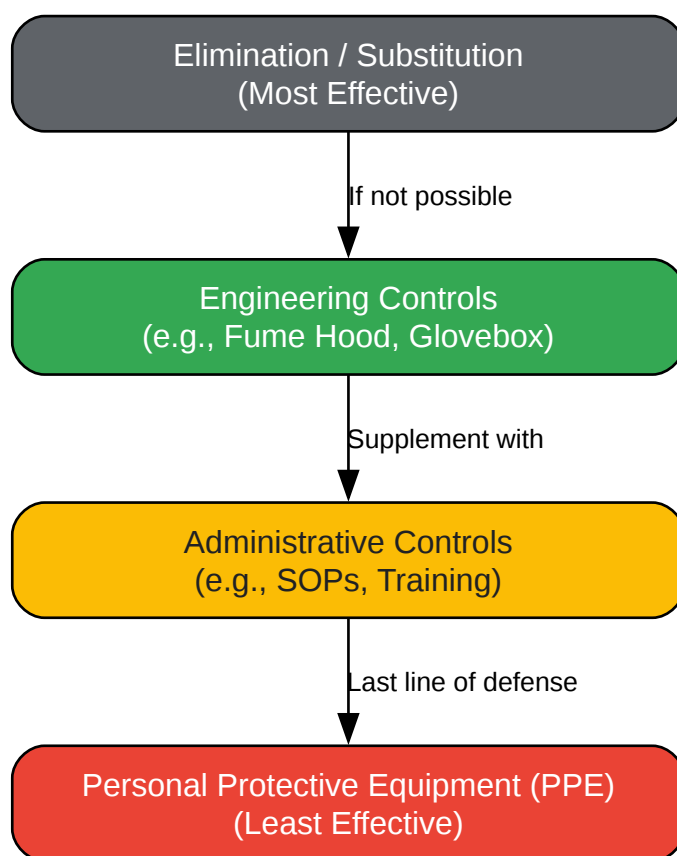
- Hydrolysis: The most critical reaction to control is hydrolysis. Contact with even trace amounts of water (including atmospheric moisture) will lead to rapid decomposition into 2-Bromo-4-(trifluoromethyl)benzenesulfonic acid and hydrochloric acid.[8][9] This is the primary reason for its corrosive properties.

Caption: Hydrolysis of the sulfonyl chloride.

- Incompatible Materials: To prevent dangerous reactions, avoid contact with:
 - Water and Moist Air: Causes rapid decomposition.[9][10]
 - Alcohols: Reacts to form sulfonate esters, liberating HCl.[9][10]
 - Bases and Amines: Reacts vigorously to form sulfonamides.[9][10] This is a synthetically useful reaction but must be performed under controlled conditions.
 - Strong Oxidizing Agents: May lead to a violent reaction.[7]
 - Metals: The corrosive byproducts of hydrolysis can attack many metals.

Section 4: Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to safety, known as the Hierarchy of Controls, is essential. Engineering controls are prioritized, followed by administrative controls and, finally, personal protective equipment.



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Caption: Hierarchy of Controls for chemical safety.

1. Engineering Controls:

- **Chemical Fume Hood:** All handling of this substance must be conducted in a well-ventilated area, specifically a certified chemical fume hood, to prevent inhalation of vapors and corrosive gases.[\[10\]](#)[\[12\]](#)

- **Safety Shower and Eyewash Station:** An operational and easily accessible safety shower and eyewash station must be located in the immediate vicinity of the work area.[\[10\]](#)

2. **Personal Protective Equipment (PPE):** The selection of PPE is critical to prevent contact.

The following should be considered mandatory:[\[1\]](#)[\[2\]](#)[\[13\]](#)

- **Eye and Face Protection:** Wear chemical safety goggles and a full-face shield.[\[1\]](#)[\[9\]](#) Standard safety glasses are insufficient.
- **Hand Protection:** Use chemical-resistant gloves, such as butyl rubber or Viton. Inspect gloves for any signs of degradation or perforation before each use and change them frequently.
- **Skin and Body Protection:** Wear a flame-retardant lab coat, preferably one that is chemically resistant. For larger quantities or tasks with a higher risk of splashing, a chemical-resistant apron and sleeves are required. Ensure footwear is closed-toe and chemically resistant.[\[7\]](#)
- **Respiratory Protection:** If engineering controls are not sufficient to maintain exposure below acceptable limits, a NIOSH-approved respirator with a cartridge suitable for organic vapors and acid gases (e.g., type ABEK) is necessary.[\[1\]](#)

Section 5: Safe Handling and Storage Protocols

Handling Protocol:

- **Preparation:** Before starting work, ensure all necessary PPE is worn correctly, the fume hood is operational, and emergency equipment is accessible.
- **Inert Atmosphere:** Whenever possible, handle the material under an inert atmosphere (e.g., nitrogen or argon) to minimize contact with moisture.
- **Dispensing:** Use clean, dry glassware and tools. When transferring the solid, avoid creating dust. If it is a liquid, transfer carefully to avoid splashing.

- **Reaction Quenching:** Be cautious when quenching reactions containing this reagent. The process should be done slowly, at low temperatures, and in a manner that safely neutralizes the reactive sulfonyl chloride and any acidic byproducts.
- **Hygiene:** After handling, wash hands and forearms thoroughly.^[13] Do not eat, drink, or smoke in the laboratory.^[13]

Storage Protocol:

- **Container:** Store in the original, tightly sealed container.^[10]
- **Location:** Store in a cool, dry, well-ventilated, and locked area designated for corrosive and flammable materials.^[10] The storage class is typically 3 (Flammable liquids) or 8A (Combustible corrosive hazardous materials).^{[1][6]}
- **Conditions:** Store away from sources of heat, sparks, and open flames. The storage environment must be free of moisture. Storing under an inert gas is recommended for long-term stability.
- **Segregation:** Keep containers segregated from incompatible materials, especially water, bases, alcohols, and oxidizing agents.^[9]

Section 6: Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

First-Aid Measures:

- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.^{[5][10][13]}
- **Skin Contact:** Immediately remove all contaminated clothing. Drench the affected skin with copious amounts of running water for at least 15-20 minutes. Seek immediate medical attention.^{[5][10][12]}
- **Eye Contact:** Immediately flush the eyes with large amounts of water for at least 15-20 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.^[12]

- Ingestion: Do NOT induce vomiting.[12] If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. This carries a risk of perforation, so seek immediate medical attention.[12]

Spill Response Protocol:

- Evacuate: Evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, but avoid breathing vapors.
- Control Ignition Sources: Remove all sources of ignition (flames, sparks, hot surfaces).
- Containment: Wearing full PPE, contain the spill. Do NOT use water.[12]
- Absorption: Cover the spill with a dry, inert, non-combustible absorbent material such as sand, vermiculite, or a commercial sorbent rated for corrosive materials.
- Collection: Carefully collect the absorbed material into a labeled, sealable container suitable for hazardous waste.
- Decontamination: Clean the spill area thoroughly with a suitable solvent (e.g., isopropanol), followed by soap and water, ensuring all waste is collected for proper disposal.

Section 7: Disposal Considerations

All waste materials must be treated as hazardous.

- Chemical Waste: Dispose of unused material and residues in a designated, properly labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Container Disposal: Empty containers may retain hazardous residue and should be treated as hazardous waste. Do not reuse containers.
- Regulations: All disposal must be conducted in strict accordance with local, state, and federal environmental regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

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